

Benzotriazole-1-carboxamide: A Comprehensive Technical Guide for Advanced Research

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Compound of Interest

Compound Name: *Benzotriazole-1-carboxamide*

CAS No.: *5933-29-9*

Cat. No.: *B1609093*

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This guide provides an in-depth exploration of **Benzotriazole-1-carboxamide**, a versatile heterocyclic compound with significant applications across various scientific and industrial domains. From its fundamental chemical properties to its emerging roles in medicinal chemistry and materials science, this document offers a technical overview intended for researchers, chemists, and professionals in drug development.

Core Identification and Chemical Properties

Benzotriazole-1-carboxamide is a derivative of benzotriazole, a bicyclic compound composed of a benzene ring fused to a triazole ring. The addition of a carboxamide group at the N1 position of the benzotriazole ring system imparts unique chemical reactivity and utility.

CAS Number: 5933-29-9[1][2]

Molecular Formula: C₇H₆N₄O[1][2]

IUPAC Name: 1H-**Benzotriazole-1-carboxamide**[2]

Physicochemical Data

A summary of the key physicochemical properties of **Benzotriazole-1-carboxamide** is presented in the table below for quick reference. These properties are critical for designing experimental conditions, including solvent selection and reaction temperature.

Property	Value	Source
Molecular Weight	162.15 g/mol	[1][2]
Appearance	White to pale yellow powder	[1]
Melting Point	170 - 175 °C	[1]
Solubility	Moderately soluble in water	[3]
InChI Key	UUMXWUNNKCQWHS-UHFFFAOYSA-N	[2]
SMILES	<chem>C1=CC=C2C(=C1)N=NN2C(=O)N</chem>	[2]

Structural Representation

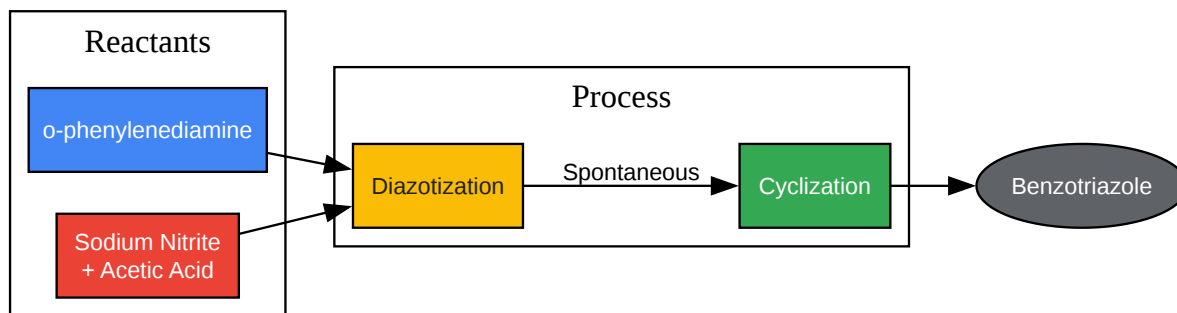
The chemical structure of **Benzotriazole-1-carboxamide** is fundamental to understanding its reactivity and interactions. The planar benzotriazole ring system and the reactive carboxamide group are key features.

Caption: Chemical structure of **Benzotriazole-1-carboxamide**.

Synthesis and Reactivity

Synthesis of the Benzotriazole Core

The foundational benzotriazole scaffold is typically synthesized via the diazotization of o-phenylenediamine.[4][5] This reaction involves treating o-phenylenediamine with nitrous acid (generated in situ from sodium nitrite and an acid like acetic acid).[5] The resulting mono-diazonium salt undergoes spontaneous intramolecular cyclization to yield the benzotriazole ring system.[4][5]



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